

# Essential Safety and Operational Guidance for Handling (2S,4R)-DS89002333

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## Compound of Interest

Compound Name: (2S,4R)-DS89002333

Cat. No.: B10857944

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the novel, orally active, and potent PRKACA inhibitor, **(2S,4R)-DS89002333**. The following procedural guidance is designed to be a preferred resource for laboratory safety and chemical handling, fostering a culture of safety and trust.

## Compound Information

**(2S,4R)-DS89002333** is an enantiomer of DS89002333, a potent inhibitor of PRKACA with an IC50 of 0.3 nM.<sup>[1][2][3][4]</sup> It is intended for research use only.<sup>[1][3][4]</sup>

Identifier	Value
IUPAC Name	N-[(1S,4R)-4-hydroxy-1-(2-chloro-3-fluorophenyl)pyrrolidin-1-yl]carbonyl-6-fluoro-7-methoxyquinoline-4-carboxamide
CAS Number	2832159-79-0
Molecular Formula	C22H20ClF2N3O3
Molecular Weight	447.86 g/mol

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specific Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles.	Protects against splashes of chemicals or airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Protects hands from direct contact with the compound.
Body Protection	Laboratory coat.	Provides a barrier against spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if handling large quantities or if there is a risk of aerosolization.	Prevents inhalation of the compound.

## Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring a safe laboratory environment.

Storage:

- Powder: Store at 4°C in a sealed container, away from moisture and light.[\[5\]](#)
- Stock Solution: Store in a sealed container at -20°C for up to one month or -80°C for up to six months, protected from moisture and light.[\[1\]](#)

Handling Workflow:

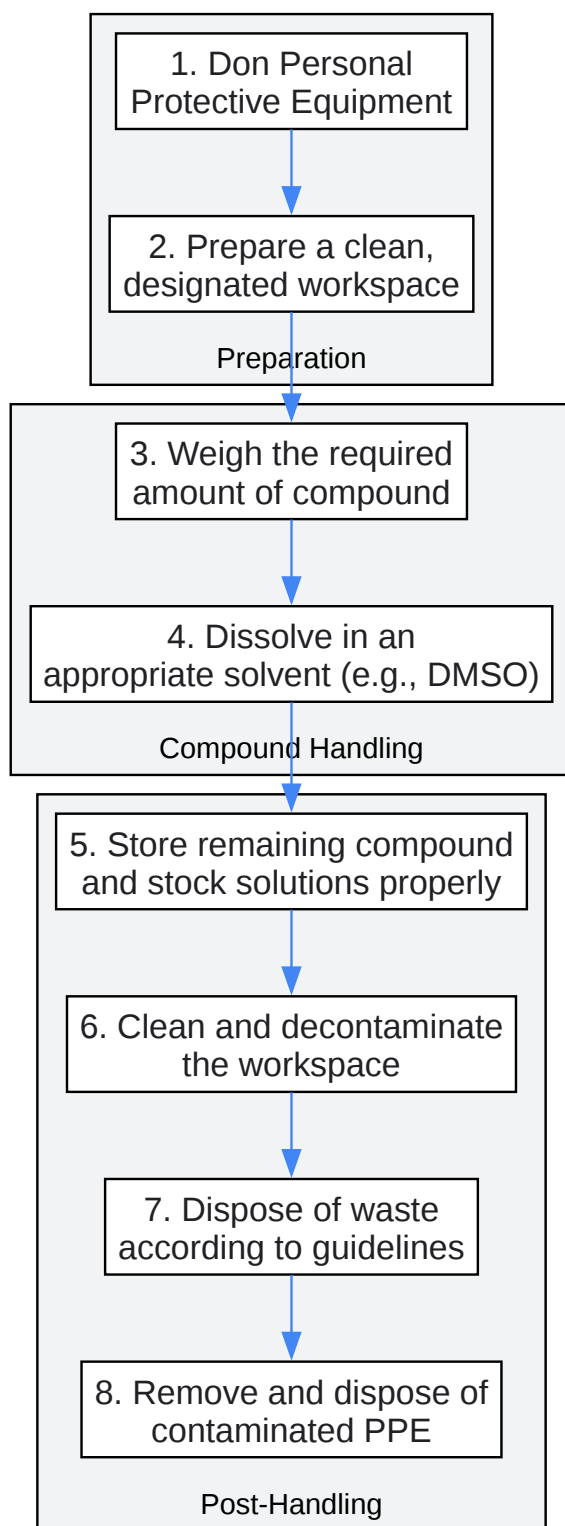


Diagram 1: Handling Workflow for (2S,4R)-DS89002333

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Diagram 1: Handling Workflow for **(2S,4R)-DS89002333**

## Experimental Protocols

### Solubility:

The compound is soluble in DMSO at 100 mg/mL (with ultrasonic assistance).[5] For in vivo studies, various solvent protocols can be utilized.

Protocol	Solvents	Solubility
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.58 mM)
2	10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (5.58 mM)
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.58 mM)

If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1]

## Disposal Plan

All waste materials, including empty containers, unused compound, and contaminated PPE, must be disposed of in accordance with local, state, and federal regulations for chemical waste. Avoid discharge into the environment. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

## Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

By adhering to these safety protocols and operational guidelines, researchers can handle **(2S,4R)-DS89002333** safely and effectively, contributing to a secure and productive research environment.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. DS89002333 - Immunomart [immunomart.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. DS89002333 - Immunomart [immunomart.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling (2S,4R)-DS89002333]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10857944#personal-protective-equipment-for-handling-2s-4r-ds89002333]

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